

# Application Notes and Protocols: N-Stearoyl-DL-dihydrolactocerebroside Stock Solutions

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## Compound of Interest

Compound Name:	N-Stearoyl-DL-dihydrolactocerebroside
Cat. No.:	B091782

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## Introduction

**N-Stearoyl-DL-dihydrolactocerebroside** is a synthetic glycosphingolipid that plays a significant role in various biological processes. As a derivative of lactocerebroside, it is a key component in the study of lipid metabolism and signaling pathways. This document provides detailed protocols for the preparation of **N-Stearoyl-DL-dihydrolactocerebroside** stock solutions for use in a range of research applications, from *in vitro* enzyme assays to cell-based studies.

## Applications

**N-Stearoyl-DL-dihydrolactocerebroside** is a valuable tool for investigating the enzymes involved in sphingolipid metabolism, such as ceramidases (e.g., N-acylsphingosine amidohydrolase). These enzymes are crucial in regulating the balance between pro-apoptotic ceramides and pro-survival sphingosine-1-phosphate. Dysregulation of this balance has been implicated in a variety of human diseases, including neurodegenerative disorders like Alzheimer's disease, as well as in cancer biology and inflammatory responses.[1][2][3]

Potential research applications include:

- Enzyme kinetics studies: Serving as a substrate for ceramidases to determine enzyme activity and inhibition.
- Cell-based assays: Investigating the cellular effects of modulating sphingolipid pathways.
- Drug discovery: Screening for novel inhibitors or activators of enzymes involved in glycosphingolipid metabolism.
- Model membrane studies: Incorporation into artificial membranes to study lipid-protein interactions and membrane properties.

## Product Information

Property	Value
Chemical Name	N-Stearoyl-DL-dihydrolactocerebroside
CAS Number	15373-20-3
Molecular Formula	C <sub>48</sub> H <sub>93</sub> NO <sub>13</sub>
Molecular Weight	892.25 g/mol
Appearance	White to off-white solid

## Stock Solution Preparation

The following tables provide the required volumes to prepare stock solutions of varying concentrations. It is recommended to use a solvent system of chloroform:methanol (2:1, v/v) for initial solubilization. For applications in cell culture, subsequent dilution into a biocompatible solvent system may be necessary.

Table 1: Preparation of Stock Solutions from 1 mg of **N-Stearoyl-DL-dihydrolactocerebroside**

Target Concentration	Volume of Solvent to Add
1 mM	1.1208 mL
5 mM	224.2 $\mu$ L
10 mM	112.1 $\mu$ L

Table 2: Preparation of Stock Solutions from 5 mg of **N-Stearoyl-DL-dihydrolactocerebroside**

Target Concentration	Volume of Solvent to Add
1 mM	5.6038 mL
5 mM	1.1208 mL
10 mM	560.4 $\mu$ L

Table 3: Preparation of Stock Solutions from 10 mg of **N-Stearoyl-DL-dihydrolactocerebroside**

Target Concentration	Volume of Solvent to Add
1 mM	11.2076 mL
5 mM	2.2415 mL
10 mM	1.1208 mL

## Experimental Protocols

### Protocol 1: Standard Stock Solution Preparation

This protocol details the preparation of a 10 mM stock solution in a chloroform:methanol solvent system.

Materials:

- **N-Stearoyl-DL-dihydrolactocerebroside**
- Chloroform, anhydrous
- Methanol, anhydrous
- Glass vial with a Teflon-lined cap
- Pipettors and sterile tips

- Vortex mixer
- Water bath sonicator

Procedure:

- Weigh the desired amount of **N-Stearoyl-DL-dihydrolactocerebroside** in a clean glass vial.
- Prepare the chloroform:methanol (2:1, v/v) solvent mixture.
- Add the calculated volume of the solvent mixture to the vial containing the lipid.
- Cap the vial tightly and vortex briefly to mix.
- To aid dissolution, warm the vial to 37°C for 5-10 minutes.
- Sonicate the solution in a water bath sonicator for 5-10 minutes, or until the solution is clear.
- Visually inspect the solution to ensure complete dissolution.

## Protocol 2: Preparation for Cell Culture Applications

For cell-based assays, it is crucial to minimize solvent toxicity. This protocol describes a method for preparing the lipid for introduction into aqueous cell culture media.

Materials:

- 10 mM **N-Stearoyl-DL-dihydrolactocerebroside** stock solution in chloroform:methanol
- Ethanol, absolute
- Dodecane
- Sterile microcentrifuge tubes
- Nitrogen gas stream
- Heater block or water bath

**Procedure:**

- In a sterile microcentrifuge tube, aliquot the desired amount of the 10 mM stock solution.
- Evaporate the chloroform:methanol solvent under a gentle stream of nitrogen gas. Ensure all solvent is removed, leaving a thin lipid film.
- Prepare a fresh solution of ethanol:dodecane (98:2, v/v).
- Add the appropriate volume of the ethanol:dodecane mixture to the dried lipid to achieve the desired final concentration.
- Vortex thoroughly to dissolve the lipid film.
- This solution can then be added to cell culture media. It is important to perform vehicle controls to assess the effect of the ethanol:dodecane solvent on the cells.

## Storage and Handling

Storage of Solid Compound: Store the solid **N-Stearoyl-DL-dihydrolactocerebroside** at -20°C.

**Storage of Stock Solutions:**

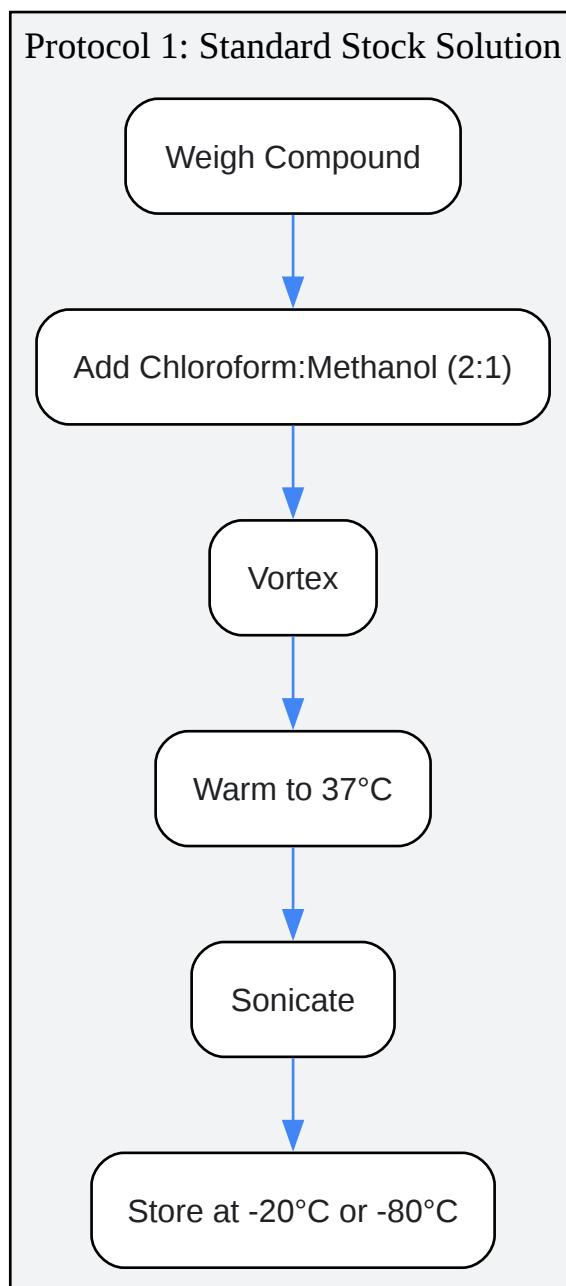
- For long-term storage (up to 6 months), aliquot the stock solution into small, single-use vials and store at -80°C.
- For short-term storage (up to 1 month), store at -20°C.
- Avoid repeated freeze-thaw cycles.

**Handling:**

- **N-Stearoyl-DL-dihydrolactocerebroside** should be handled in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

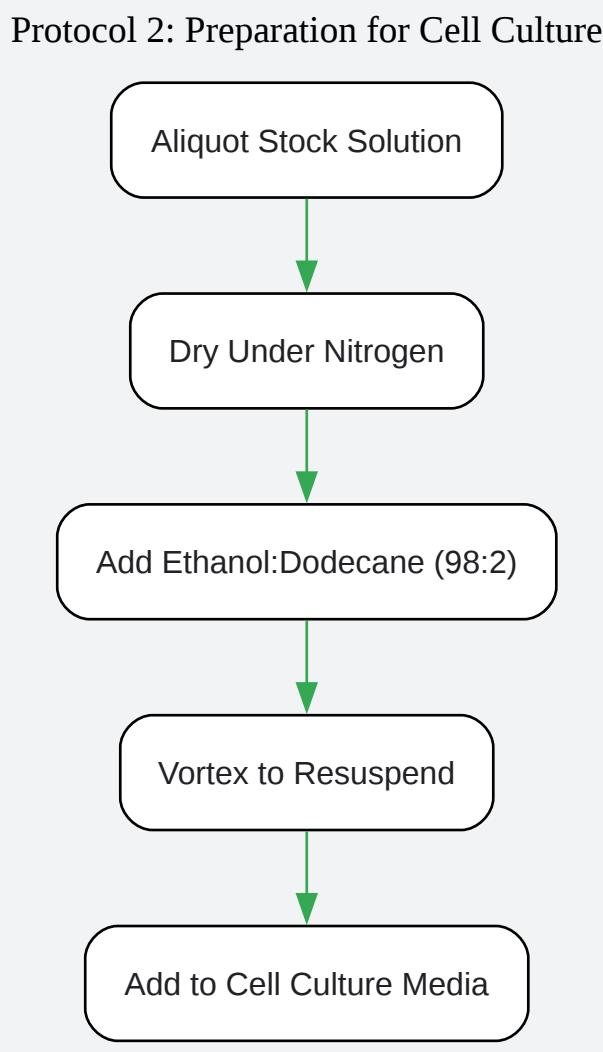
- Refer to the Safety Data Sheet (SDS) for complete safety information.

## Visualized Workflows



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Caption: Workflow for Standard Stock Solution Preparation.



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